

long-term storage and handling of lyophilized Antennapedia peptide TFA

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Compound of Interest

Compound Name: *Antennapedia peptide tfa*

Cat. No.: *B15597638*

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Technical Support Center: Antennapedia Peptide TFA

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and use of lyophilized **Antennapedia peptide TFA** salt (also known as Penetratin).

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized **Antennapedia peptide TFA** salt for long-term stability?

A1: For long-term storage, lyophilized **Antennapedia peptide TFA** salt should be stored at -20°C or colder, with -80°C being optimal for extended periods.^{[1][2][3]} It is crucial to protect the peptide from moisture and light.^{[1][2][3][4][5]} Store the vial in a desiccator or a sealed container with a desiccant.^{[1][5]} One supplier suggests that the lyophilized powder is stable for up to three years at -20°C.^[6]

Q2: What is the recommended procedure for reconstituting the lyophilized peptide?

A2: Before opening, allow the vial to warm to room temperature in a desiccator to prevent condensation.^{[3][5]} Reconstitute the peptide using a sterile, low-pH buffer or solvent.^[1] For cellular applications, sterile phosphate-buffered saline (PBS) is commonly used.^[7] If solubility is an issue, sonication may aid in dissolution.^[6]

Q3: How should I store the reconstituted Antennapedia peptide solution?

A3: Peptide solutions are much less stable than the lyophilized powder.^{[2][4]} For short-term storage (up to a week), the solution can be kept at 4°C.^[3] For longer-term storage, it is recommended to aliquot the reconstituted peptide into single-use volumes and store them at -80°C for up to one year.^{[6][8]} Avoid repeated freeze-thaw cycles, as this can lead to peptide degradation.^{[2][3][4]}

Q4: Can the trifluoroacetate (TFA) salt interfere with my experiments?

A4: Yes, residual TFA from the synthesis and purification process can interfere with biological assays.^{[9][10]} TFA can alter the pH of the peptide solution and has been shown to inhibit cell proliferation in some cases.^{[9][10]} If you suspect TFA interference, methods are available to exchange the TFA counter-ion for one that is more biocompatible, such as hydrochloride (HCl) or acetate.^[11]

Q5: What is the mechanism of cellular uptake for Antennapedia peptide?

A5: The cellular uptake of Antennapedia peptide is a complex process that can occur through multiple pathways. It is primarily known to be a receptor- and energy-independent process.^[2] The initial step involves an electrostatic interaction between the positively charged peptide and negatively charged phospholipids on the cell surface.^[2] This is followed by a translocation step across the membrane, which is critically dependent on a tryptophan residue within the peptide sequence.^{[2][4]} In addition to this direct penetration, at higher concentrations or with certain cargo, Antennapedia peptide can also utilize endocytic pathways, including macropinocytosis, clathrin-mediated endocytosis, and caveolae/lipid-raft-mediated endocytosis.^{[1][3][12]}

Quantitative Data Summary

Parameter	Condition	Stability	Citations
Lyophilized Powder	-20°C	Up to 3 years	[6]
-80°C	Recommended for optimal long-term storage	[1][2][3]	
Reconstituted Solution	4°C	Up to 1 week	[3]
-20°C	Up to 1 month	[8]	
-80°C	Up to 1 year	[6][8]	

Experimental Protocols

Protocol for Antennapedia-Mediated Cargo Delivery into Cultured Cells

This protocol is a general guideline for the delivery of a fluorescently labeled cargo (e.g., a protein or oligonucleotide) into mammalian cells using Antennapedia peptide.

Materials:

- Lyophilized **Antennapedia peptide TFA salt**
- Cargo molecule (fluorescently labeled)
- Sterile, distilled water or sterile PBS (pH 7.4)
- Mammalian cell line (e.g., COS-7, HeLa)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 24-well tissue culture plates
- Fluorescence microscope

Procedure:

- **Cell Seeding:** Twenty-four hours prior to the experiment, seed the cells into a 24-well plate at a density that will result in 50-70% confluency on the day of the experiment.
- **Peptide Reconstitution:** Prepare a stock solution of the Antennapedia peptide by reconstituting the lyophilized powder in sterile water or PBS to a concentration of 1 mM.
- **Complex Formation (if applicable):** If your cargo is not covalently linked to the Antennapedia peptide, you may need to form a complex through non-covalent interactions. Mix the Antennapedia peptide and cargo in serum-free medium at the desired molar ratio and incubate at room temperature for 15-30 minutes.
- **Cell Treatment:**
 - Wash the cells once with serum-free medium.
 - Add the Antennapedia-cargo complex (or the covalently linked conjugate) to the cells at a final concentration typically ranging from 1 to 20 μ M for the peptide. The optimal concentration should be determined empirically.
 - Incubate the cells at 37°C for 1 to 4 hours. Incubation can also be performed at 4°C to assess energy-independent uptake.[\[2\]](#)
- **Washing:** After incubation, wash the cells three times with sterile PBS to remove any peptide-cargo complexes that have not been internalized.
- **Visualization:** Add fresh, complete medium to the cells and visualize the internalization of the fluorescently labeled cargo using a fluorescence microscope.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Low or no cargo internalization	Inefficient peptide-cargo complex formation: The ratio of peptide to cargo may not be optimal.	Titrate the molar ratio of Antennapedia peptide to cargo to find the most efficient complex for internalization.
Cargo is too large or has an unfavorable charge: Very large or highly negatively charged cargo may be difficult to internalize.	Consider modifying the cargo or using a different delivery strategy. Ensure the net charge of the complex is positive.	
Cell type is resistant to transduction: Different cell lines can have varying efficiencies of peptide uptake.	Test different cell lines to find one that is more permissive to Antennapedia-mediated delivery.	
Degraded peptide: Improper storage or handling may have led to peptide degradation.	Use a fresh aliquot of properly stored and handled Antennapedia peptide.	
High cell toxicity	Peptide concentration is too high: High concentrations of the peptide can be toxic to some cell lines.	Perform a dose-response experiment to determine the optimal, non-toxic concentration of the peptide for your specific cell line.
TFA interference: Residual TFA in the peptide preparation can be cytotoxic.	If toxicity persists at low peptide concentrations, consider performing a TFA salt exchange.	
Contamination: The peptide solution may be contaminated with bacteria or other microbes.	Ensure that the peptide is reconstituted and handled under sterile conditions. Filter-sterilize the reconstituted peptide solution if necessary.	
Peptide or cargo appears aggregated	Poor solubility: The peptide or cargo may not be fully	Try sonicating the solution to aid dissolution. Consider using

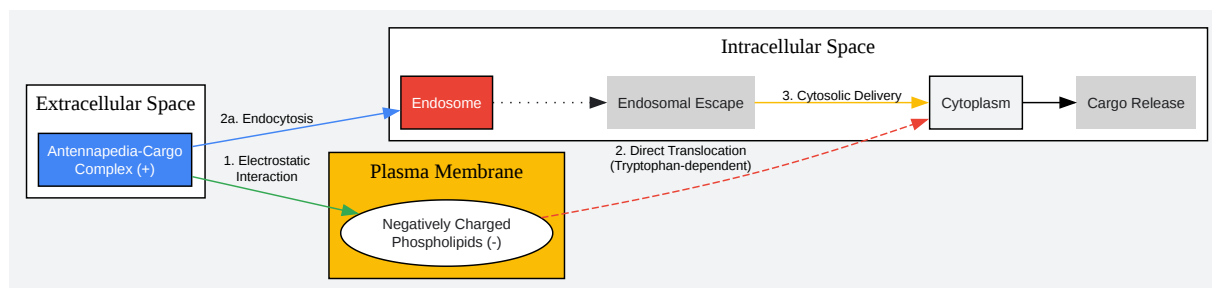
dissolved.

a different, compatible solvent for reconstitution. For hydrophobic peptides, a small amount of DMSO or DMF can be used, but these should be used immediately and not stored.

Improper storage: Repeated freeze-thaw cycles can lead to aggregation.

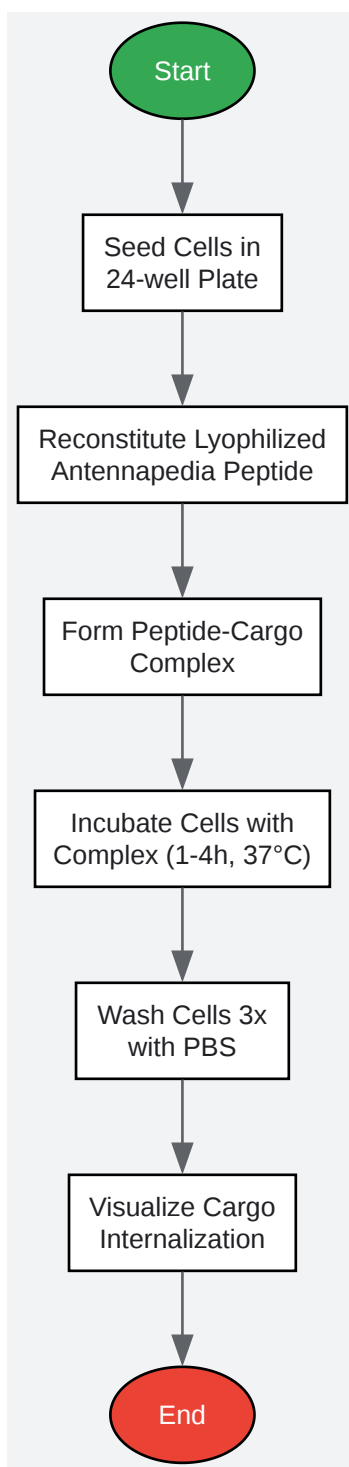
Always aliquot the reconstituted peptide into single-use volumes to avoid multiple freeze-thaw cycles.

Visualizations



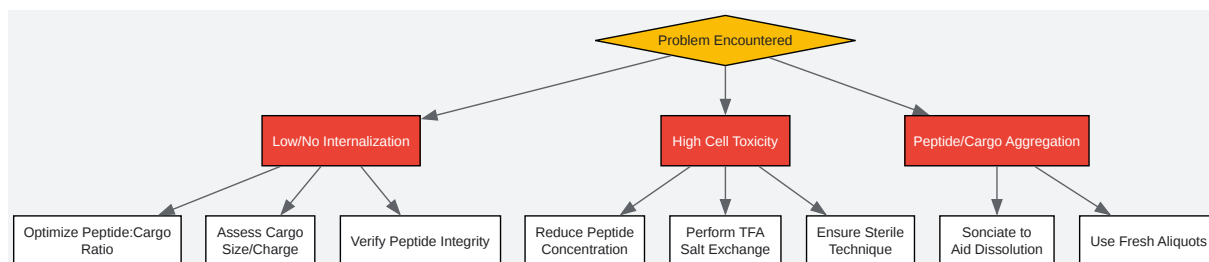
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Caption: Cellular uptake pathways of Antennapedia peptide-cargo complexes.



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Caption: Workflow for Antennapedia-mediated cargo delivery experiment.



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